

Bioconjugation techniques using N-oxetanyl anthranilic acid linkers

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Compound of Interest

Compound Name: 2-[(Oxetan-3-yl)amino]benzoic acid

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This guide details the application of N-oxetanyl anthranilic acid (NOAA) linkers in bioconjugation. This specific linker class combines the fluorescent and rigid scaffold of anthranilic acid (2-aminobenzoic acid) with the physicochemical benefits of the oxetane ring (solubility enhancement, metabolic stability, and conformational constraint).

Part 1: Introduction & Core Concepts

The N-Oxetanyl Anthranilic Acid (NOAA) Advantage

In modern drug development, particularly for Antibody-Drug Conjugates (ADCs) and PROTACs, the linker is not merely a connector but a functional component that dictates pharmacokinetics. Traditional alkyl or PEG linkers often suffer from hydrophobicity or excessive flexibility.

The NOAA linker addresses these challenges through three mechanisms:

- **Conformational Rigidity:** The anthranilic acid scaffold introduces a "kink" or turn (often stabilizing -turns in peptides), reducing the entropic penalty of binding.

- **Solubility Modulation:** The oxetane ring acts as a "polar hydrophobe." It is lipophilic enough to cross membranes but polar enough to improve aqueous solubility compared to gem-dimethyl or cyclohexyl analogs.
- **Metabolic Stability:** The N-oxetanyl group protects the aniline nitrogen from metabolic dealkylation (a common failure mode in N-alkyl linkers) while reducing the basicity of the amine, preventing non-specific binding.

Mechanism of Action

The conjugation strategy relies on a "bifunctional" approach:

- **Site A (Carboxylic Acid):** Activated (typically as an NHS ester) to react with primary amines (Lysine residues) on the biomolecule.
- **Site B (Aromatic Amine):** Modified with the oxetane ring before conjugation. This modification is stable and does not participate in the bioconjugation reaction itself but modulates the linker's properties.
- **Fluorescence:** The anthranilic acid core provides intrinsic fluorescence (
 nm,
 nm), allowing for label-free tracking of the conjugate.

Part 2: Experimental Protocols

Synthesis of N-(Oxetan-3-yl) Anthranilic Acid Linker

Note: This synthesis uses a reductive amination strategy adapted from Shipman et al. for oxetane-modified amino acids.

Reagents Required:

- Methyl anthranilate (CAS: 134-20-3)
- Oxetan-3-one (CAS: 6704-31-0)
- Sodium triacetoxyborohydride (STAB)

- Dichloromethane (DCM) and Acetic Acid (AcOH)
- Lithium Hydroxide (LiOH) for hydrolysis

Step-by-Step Protocol:

- Reductive Amination:
 - Dissolve methyl anthranilate (1.0 eq) and oxetan-3-one (1.5 eq) in anhydrous DCM (0.1 M).
 - Add acetic acid (2.0 eq) to catalyze imine formation. Stir at Room Temperature (RT) for 30 min.
 - Add STAB (2.0 eq) portion-wise over 10 minutes.
 - Stir at RT for 12–16 hours under inert atmosphere ().
 - QC Check: Monitor by TLC/LC-MS for disappearance of amine.
 - Workup: Quench with sat.
 , extract with DCM, dry over
 , and concentrate. Purify via flash chromatography (Hex/EtOAc).
- Saponification (Ester Hydrolysis):
 - Dissolve the N-oxetanyl methyl ester in THF/Water (3:1).
 - Add LiOH (3.0 eq) and stir at RT for 4 hours.
 - Acidify carefully to pH 4–5 with 1M HCl (Avoid pH < 3 to prevent oxetane ring opening).
 - Extract with EtOAc to obtain N-(oxetan-3-yl) anthranilic acid.

Activation and Bioconjugation to Protein (Lysine)

Objective: Conjugate the NOAA linker to a monoclonal antibody (mAb).

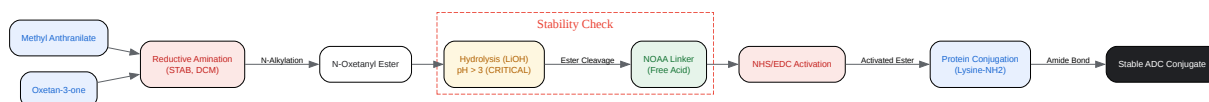
Protocol:

- NHS-Ester Activation:
 - Dissolve NOAA (10 mg) in anhydrous DMSO.
 - Add N-hydroxysuccinimide (NHS, 1.2 eq) and EDC (1.5 eq).
 - Stir for 2–4 hours at RT.
 - Note: The N-oxetanyl amine is less nucleophilic than a primary amine, so self-polymerization is minimal, but using excess NHS ensures the ester forms preferentially.
- Conjugation:
 - Buffer Exchange mAb into PBS (pH 7.4) or Borate buffer (pH 8.0). Avoid amine-containing buffers (Tris).
 - Add the activated NOAA-NHS ester (in DMSO) to the mAb solution (keep DMSO < 10% v/v).
 - Molar Ratio: Use 5–10 equivalents of linker per antibody for a target Drug-Antibody Ratio (DAR) of 2–4.
 - Incubate at RT for 1 hour or
C overnight.
- Purification:
 - Remove excess linker using a Desalting Column (e.g., PD-10 or Zeba Spin) or Tangential Flow Filtration (TFF).
 - Elute into storage buffer (e.g., PBS + trehalose).

Part 3: Visualization & Data Analysis

Workflow Diagram

The following diagram illustrates the synthesis and conjugation logic, highlighting the critical "Safe pH Window" for oxetane stability.



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Caption: Workflow for synthesizing the N-oxetanyl anthranilic acid linker and conjugating it to a protein. Note the pH sensitivity during hydrolysis.

Comparative Properties Table

Comparison of NOAA against standard linkers used in ADCs.

Feature	N-Oxetanyl Anthranilic Acid (NOAA)	Standard Alkyl Linker (C6)	PEG Linker (PEG4)
Solubility (LogD)	Low (Polar)	High (Lipophilic)	Very Low (Hydrophilic)
Conformation	Rigid (Turn-inducing)	Flexible	Very Flexible
Metabolic Stability	High (Resists N-dealkylation)	Moderate	High
UV Traceability	Yes (Intrinsic Fluorescence)	No	No
Aggregation Risk	Low (Oxetane masks hydrophobicity)	High	Low

Part 4: Troubleshooting & Critical Parameters

- Oxetane Ring Stability:
 - Risk:[1] Oxetanes are susceptible to acid-catalyzed ring opening.[2]
 - Solution: Never expose the linker to pH < 3.0. During HPLC purification, use 0.1% Formic acid (pH ~2.7) sparingly or switch to Ammonium Acetate (pH 4.5) buffers.
- Incomplete Coupling:
 - Observation: Low DAR (Drug-Antibody Ratio).
 - Cause: Steric hindrance from the anthranilic acid ring.
 - Solution: Increase reaction time to 4 hours or use a more reactive ester (e.g., Sulfo-NHS).
- Fluorescence Interference:
 - Note: If your payload is also fluorescent (e.g., Doxorubicin), the anthranilic acid fluorescence (nm) might overlap or FRET. Run a spectral scan of the payload before conjugation.

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